

# Application Notes and Protocols for Rapamycin in Cell Culture Experiments

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## Compound of Interest

Compound Name: *Madmp*

Cat. No.: *B15477396*

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

Rapamycin, also known as Sirolimus, is a macrolide compound that is a potent and specific inhibitor of the mammalian target of rapamycin (mTOR), a crucial serine/threonine kinase involved in regulating cell growth, proliferation, and survival. It functions by forming a complex with the intracellular receptor FKBP12, which then binds to and allosterically inhibits mTOR Complex 1 (mTORC1). Due to its central role in cell signaling, rapamycin is widely used in cell culture experiments to study cellular processes such as autophagy, cell cycle progression, and apoptosis. This document provides detailed application notes and protocols for the use of Rapamycin in cell culture.

## Mechanism of Action and Signaling Pathway

Rapamycin exerts its effects by inhibiting the mTOR signaling pathway. mTOR

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